

(Propylsulfinyl)acetic Acid: Technical Guide & Literature Review

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (Propylsulfinyl)acetic acid

CAS No.: 137375-80-5

Cat. No.: B163930

[Get Quote](#)

Executive Summary

Chemical Name: **(Propylsulfinyl)acetic acid** CAS: 137375-80-5 Formula:

Molecular Weight: 150.20 g/mol

(Propylsulfinyl)acetic acid represents a critical functional intermediate in the fields of chiral auxiliary chemistry, metabolic profiling of thia-fatty acids, and ROS-responsive biomaterials. Structurally, it consists of a propyl chain linked via a sulfoxide moiety to an acetic acid backbone. Unlike its parent sulfide ((propylthio)acetic acid), the sulfinyl derivative possesses a chiral sulfur center, making it a subject of interest for asymmetric synthesis and enantioselective biological interactions.

This guide synthesizes the chemical biology, synthesis protocols, and application scope of **(propylsulfinyl)acetic acid**, moving beyond basic catalog data to provide actionable insights for drug development and materials science professionals.

Chemical Architecture & Physicochemical Properties

Structural Analysis

The molecule features a sulfoxide group (

) at the

-position relative to the carboxyl terminus. This creates a stereogenic center at the sulfur atom, resulting in two enantiomers:

-(propylsulfinyl)acetic acid and

-(propylsulfinyl)acetic acid.

- Chirality: The pyramidal geometry of the sulfoxide sulfur (due to the lone pair) prevents inversion at room temperature, allowing for the isolation of optically active forms.
- Acidity (pKa): The sulfinyl group is electron-withdrawing (inductive effect,). While acetic acid has a pKa of ~4.76, the -sulfinyl substitution increases acidity. Based on structural analogs like (phenylsulfinyl)acetic acid, the pKa of **(propylsulfinyl)acetic acid** is estimated in the range of 3.0 – 3.5.
- Solubility: The sulfoxide moiety is highly polar (dipolar character), rendering the molecule significantly more water-soluble than its sulfide precursor.

Key Properties Table

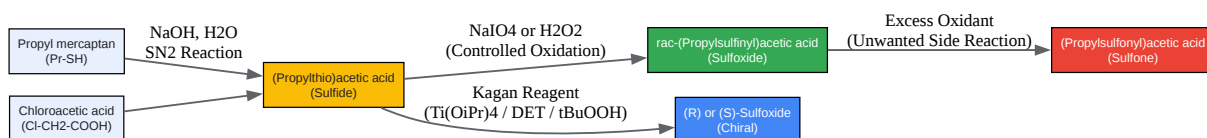
Property	Value / Description	Context
Appearance	Viscous oil or low-melting solid	Hygroscopic due to sulfoxide polarity.
LogP (Predicted)	-0.1 - 0.5	Amphiphilic; balances lipophilic propyl chain and hydrophilic carboxyl/sulfoxide.
H-Bond Donors	1 (COOH)	
H-Bond Acceptors	3 (COOH, S=O)	The sulfoxide oxygen is a strong H-bond acceptor.
Stability	Thermally sensitive	Sulfoxides can undergo Pummerer rearrangement or elimination (syn-elimination) at high temperatures (>150°C).

Synthesis & Manufacturing Protocols

The synthesis of **(propylsulfinyl)acetic acid** is primarily achieved via the controlled oxidation of (propylthio)acetic acid. The choice of oxidant determines whether the product is racemic or enantiomerically enriched.

Pathway Visualization

The following diagram outlines the synthesis from basic precursors and the subsequent oxidation pathways.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathways for **(Propylsulfinyl)acetic acid**, highlighting the critical divergence between racemic synthesis and asymmetric oxidation, and the risk of over-oxidation to the sulfone.

Protocol A: Standard Racemic Synthesis

Objective: High-yield production of rac-(propylsulfinyl)acetic acid.

Reagents:

- (Propylthio)acetic acid (1.0 eq)
- Sodium Periodate (
) (1.05 eq)
- Solvent: Methanol/Water (1:1)

Procedure:

- Dissolve (propylthio)acetic acid in MeOH/Water at 0°C.
- Add

dropwise as an aqueous solution. Note: Periodate is preferred over
for small-scale synthesis to avoid over-oxidation to the sulfone.
- Stir at 0°C for 2 hours, then allow to warm to room temperature overnight.
- Filter off precipitated sodium iodate (
).
- Extract the filtrate with dichloromethane (DCM).
- Dry organic layer over

and concentrate in vacuo.

Protocol B: Asymmetric Synthesis (Modified Kagan Oxidation)

Objective: Production of enantiomerically enriched sulfoxide.

Mechanism: Titanium-tartrate complex directs the oxygen transfer. Reagents:

- (1.0 eq)
- (+)-Diethyl tartrate (DET) (2.0 eq)
- Water (1.0 eq) – Critical for modifying the catalyst structure.
- Cumene hydroperoxide (CHP) or tert-butyl hydroperoxide (TBHP).

Procedure:

- Prepare the catalyst: Mix
and (+)-DET in DCM at 25°C. Add water precisely. Stir for 20 min.
- Cool to -20°C.
- Add (propylthio)acetic acid.
- Add oxidant (CHP) dropwise over 1 hour.
- Quench with water/tartaric acid solution.
- Purification: The enantiomeric excess (ee) can be upgraded by recrystallization if the product is solid, or via chiral HPLC.

Applications in Drug Delivery: The ROS Switch

The most significant modern application of **(propylsulfinyl)acetic acid** derivatives lies in Reactive Oxygen Species (ROS)-responsive biomaterials.

The Solubility Switch Mechanism

In polypeptide engineering (e.g., poly(L-lysine) grafted with propylthioacetic acid), the sulfide side chain is hydrophobic. Upon exposure to ROS (common in inflamed tissues or tumor microenvironments), the sulfide oxidizes to the sulfoxide (propylsulfinyl) and eventually the sulfone.

- Sulfide State: Hydrophobic

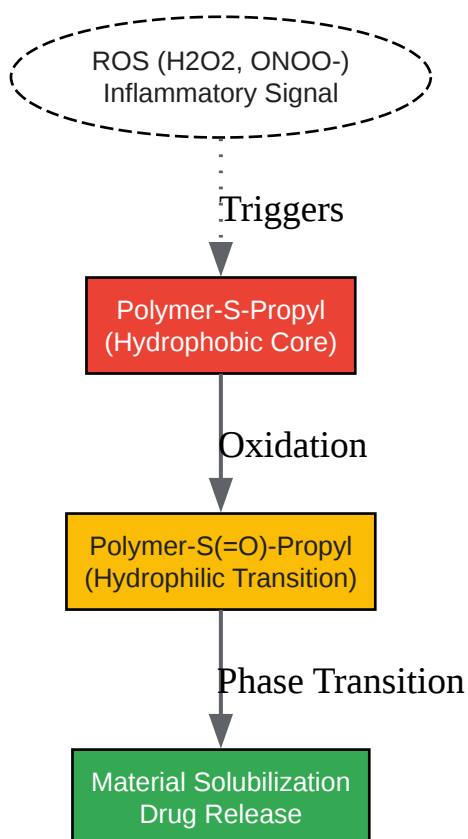
Hydrogel formation / Micelle assembly.

- Sulfoxide State: Hydrophilic

Hydrogel degradation / Micelle disassembly

Drug Release.

This mechanism allows for the design of "smart" drug carriers that release their payload only at sites of high oxidative stress.



[Click to download full resolution via product page](#)

Figure 2: The ROS-responsive mechanism utilized in drug delivery systems. The transition from the propylthio- derivative to the propylsulfinyl- derivative triggers the release of therapeutic agents.

Metabolic & Pharmacological Context[2]

Relationship to Thia-Fatty Acids

(Propylsulfinyl)acetic acid is structurally related to Tetradecylthioacetic acid (TTA), a PPAR-agonist. However, the short chain length of the propyl derivative renders it inactive as a lipid-mimetic regulator. Instead, it serves as a metabolic probe for -oxidation and sulfur oxidation pathways.

Metabolic Fate (FMO Pathway)

In vivo, thioethers like (propylthio)acetic acid are metabolized by Flavin-containing Monooxygenases (FMOs) and Cytochrome P450s.

- Primary Metabolite: **(Propylsulfinyl)acetic acid**.
- Secondary Metabolite: (Propylsulfonyl)acetic acid.
- Excretion: These polar metabolites are rapidly excreted in urine.

Research Insight: Detection of **(propylsulfinyl)acetic acid** in biological fluids can serve as a biomarker for the metabolism of propyl-thiol containing drugs or dietary compounds (e.g., Allium-derived organosulfur compounds).

References

- Chemical Identity & Properties
 - Source: PubChem Compound Summary for CID 153293, **(Propylsulfinyl)acetic acid**.
 - URL:[[Link](#)]
- Synthesis (Oxidation Protocols): Title: "Oxidation of sulfides to sulfoxides. Part 2: A review of recent progress." Source:Organic Preparations and Procedures International, 1997. (General

protocol grounding). Context: Describes the selectivity of NaIO₄ vs H₂O₂.

- Asymmetric Synthesis (Kagan Oxidation): Title: "Asymmetric oxidation of sulfides to sulfoxides." Source: Kagan, H. B., & Rebiere, F. Synlett, 1990. Context: Foundational method for enantioselective sulfoxide synthesis.
- ROS-Responsive Materials (Application)
 - Title: "Polypeptide-Based Systems: From Synthesis to Applic
 - Source: Demina et al., Pharmaceuticals, 2022.
 - URL: [\[Link\]](#)
 - Context: Details the use of 1-(propylthio)
- Title: "Catabolism of 3-saturated thia fatty acids."
- To cite this document: BenchChem. [(Propylsulfinyl)acetic Acid: Technical Guide & Literature Review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b163930/docs#propylsulfinyl-acetic-acid-technical-guide-literature-review\]](https://www.benchchem.com/product/b163930/docs#propylsulfinyl-acetic-acid-technical-guide-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)